

Function of tricos-7-ene as an animal metabolite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tricos-7-ene*

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An In-depth Technical Guide on the Function of **Tricos-7-ene** as an Animal Metabolite

Executive Summary

Tricos-7-ene, a long-chain mono-unsaturated cuticular hydrocarbon (CHC), is a pivotal animal metabolite, primarily studied in insects. It serves a dual function: providing a crucial barrier against desiccation and acting as a semiochemical for chemical communication. In the model organism *Drosophila melanogaster*, the Z-isomer, (Z)-7-tricosene, is a well-characterized pheromone that plays a critical role in regulating social and mating behaviors. It is synthesized in specialized cells called oenocytes through a complex metabolic pathway involving fatty acid synthases, elongases, desaturases, and cytochrome P450 enzymes. This guide provides a comprehensive overview of the function, biosynthesis, and quantitative impact of **tricos-7-ene**, along with detailed experimental protocols for its study and visual diagrams of its core pathways.

Function of (Z)-7-Tricosene as a Pheromone

(Z)-7-tricosene (7-T) is a non-volatile, contact-based pheromone primarily found on the cuticle of male *Drosophila melanogaster*. Its perception modulates key reproductive and social behaviors.^{[1][2]}

- **Inhibition of Male-Male Courtship:** 7-T is the most efficient pheromone for preventing or reducing homosexual courtship between males.^[3] Its presence on the cuticle serves as a chemical signal identifying an individual as male, thereby suppressing courtship attempts from other males.^{[4][5]}

- **Stimulation of Female Mating Receptivity:** For female *Drosophila*, 7-T acts as a chemical stimulant or aphrodisiac.[1] The presence of 7-T on a male's cuticle increases his mating efficiency, causing females to mate faster and more frequently.[3]
- **Post-Mating Anti-Aphrodisiac Role:** 7-T is transferred from the male to the female during copulation.[5] Following mating, the female not only carries the male's 7-T but is also induced to synthesize it herself.[5] This acquired and synthesized 7-T then functions as an anti-aphrodisiac, signaling to subsequent males that she is unreceptive and reducing further courtship attempts.[5]
- **Role in Aggression:** The perception of 7-T is essential for normal levels of male-male aggression.[4] It appears to act in a hierarchical manner with other pheromones, like the volatile 11-cis-vaccenyl acetate (cVA), to promote aggressive encounters.[6]

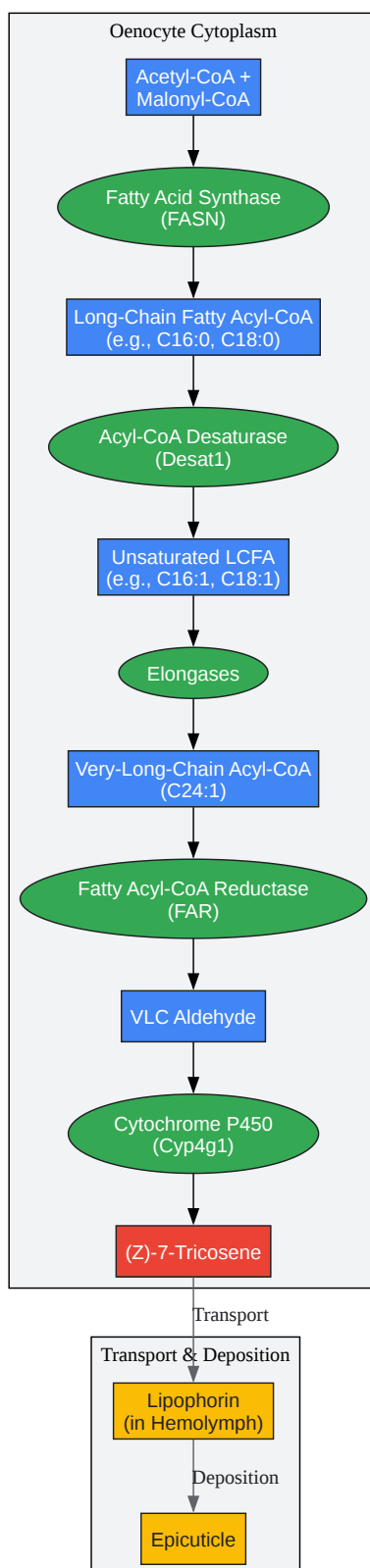
Biosynthesis and Metabolism

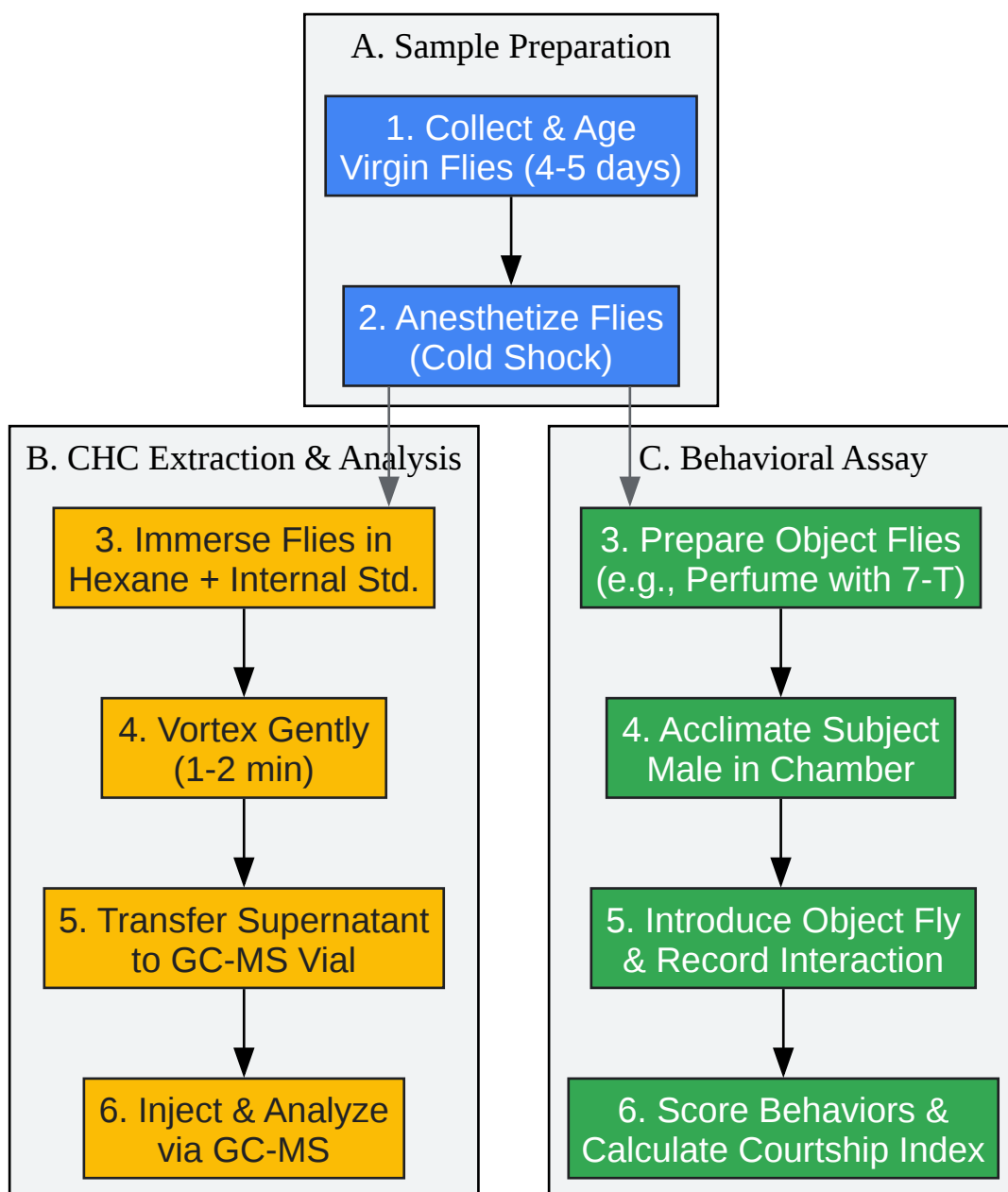
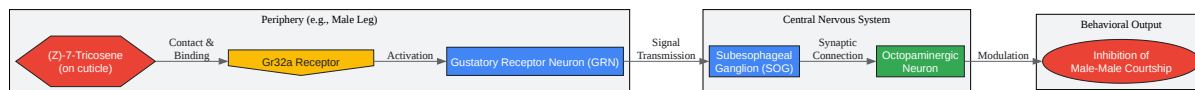
(Z)-7-tricosene is synthesized in specialized, hepatocyte-like cells called oenocytes, which are associated with the fat body and epidermis in insects.[7][8] The biosynthetic pathway is a multi-step process derived from fatty acid metabolism.[8][9]

- **Fatty Acid Synthesis:** The pathway begins with the de novo synthesis of long-chain fatty acids (LCFAs), such as palmitic acid (C16:0) and stearic acid (C18:0). This process is catalyzed by Acetyl-CoA carboxylase (ACC) and Fatty Acid Synthase (FASN).[8]
- **Elongation:** The LCFAs are then elongated by specific elongase enzymes, which sequentially add two-carbon units to create very-long-chain fatty acids (VLCFAs).[8][10]
- **Desaturation:** A key step for creating alkenes is the introduction of a double bond into the fatty acyl-CoA chain. In *Drosophila*, the enzyme Desat1 introduces a double bond at the $\Delta 9$ position of a C16 or C18 precursor.[11][12] Subsequent elongation steps preserve this double bond, ultimately placing it at the 7th carbon position in the final C23 chain.
- **Reduction:** The resulting VLC acyl-CoA is reduced to a very-long-chain aldehyde by a fatty acyl-CoA reductase (FAR).[8]
- **Oxidative Decarbonylation:** In the final step, a cytochrome P450 enzyme of the CYP4G family (e.g., Cyp4g1 in *Drosophila*) catalyzes the oxidative decarbonylation of the aldehyde,

removing one carbon to form the final C23 hydrocarbon, (Z)-7-tricosene.[\[8\]](#)[\[13\]](#)[\[14\]](#)

Once synthesized, CHCs are transported via lipophorin through the hemolymph to the epicuticle.[\[8\]](#)[\[9\]](#)





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- To cite this document: BenchChem. [Function of tricos-7-ene as an animal metabolite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15286717#function-of-tricos-7-ene-as-an-animal-metabolite]

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